

Initial Reactivity Studies of 3-(2H-tetrazol-5-yl)benzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2H-tetrazol-5-yl)benzaldehyde

Cat. No.: B159841

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the initial reactivity studies of **3-(2H-tetrazol-5-yl)benzaldehyde**, a versatile bifunctional molecule with potential applications in medicinal chemistry and materials science. This document details its synthesis, characterization, and key reactivity patterns of both the aldehyde and tetrazole functionalities, offering a foundational resource for researchers exploring its synthetic utility.

Chemical Properties and Data

3-(2H-tetrazol-5-yl)benzaldehyde is a solid organic compound with the molecular formula C₈H₆N₄O.^[1] Its structure features a benzaldehyde moiety substituted with a tetrazole ring at the meta-position. The presence of both a reactive aldehyde group and a metabolically stable, acidic tetrazole ring makes it an attractive building block in drug discovery.

Table 1: Physicochemical Properties of **3-(2H-tetrazol-5-yl)benzaldehyde**

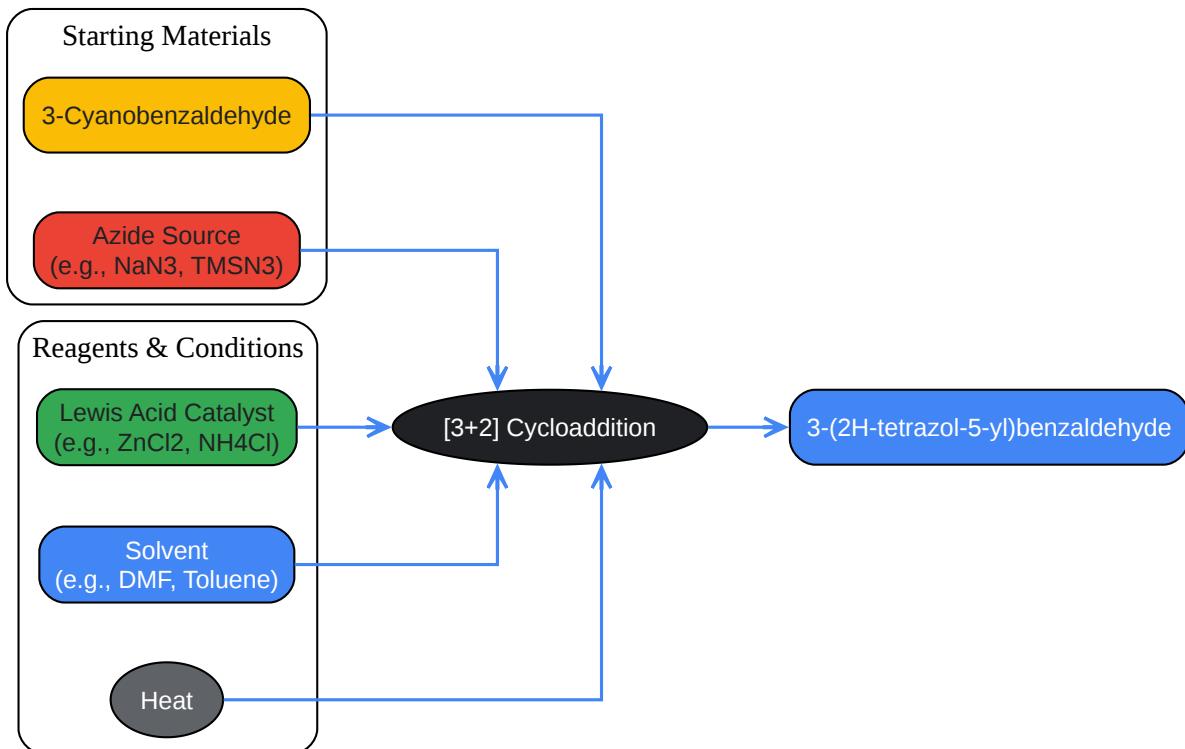
Property	Value	Reference
Molecular Formula	C8H6N4O	
Molecular Weight	174.16 g/mol	
CAS Number	136689-94-6	
Appearance	White to off-white solid (predicted)	
Solubility	Soluble in polar organic solvents (predicted)	

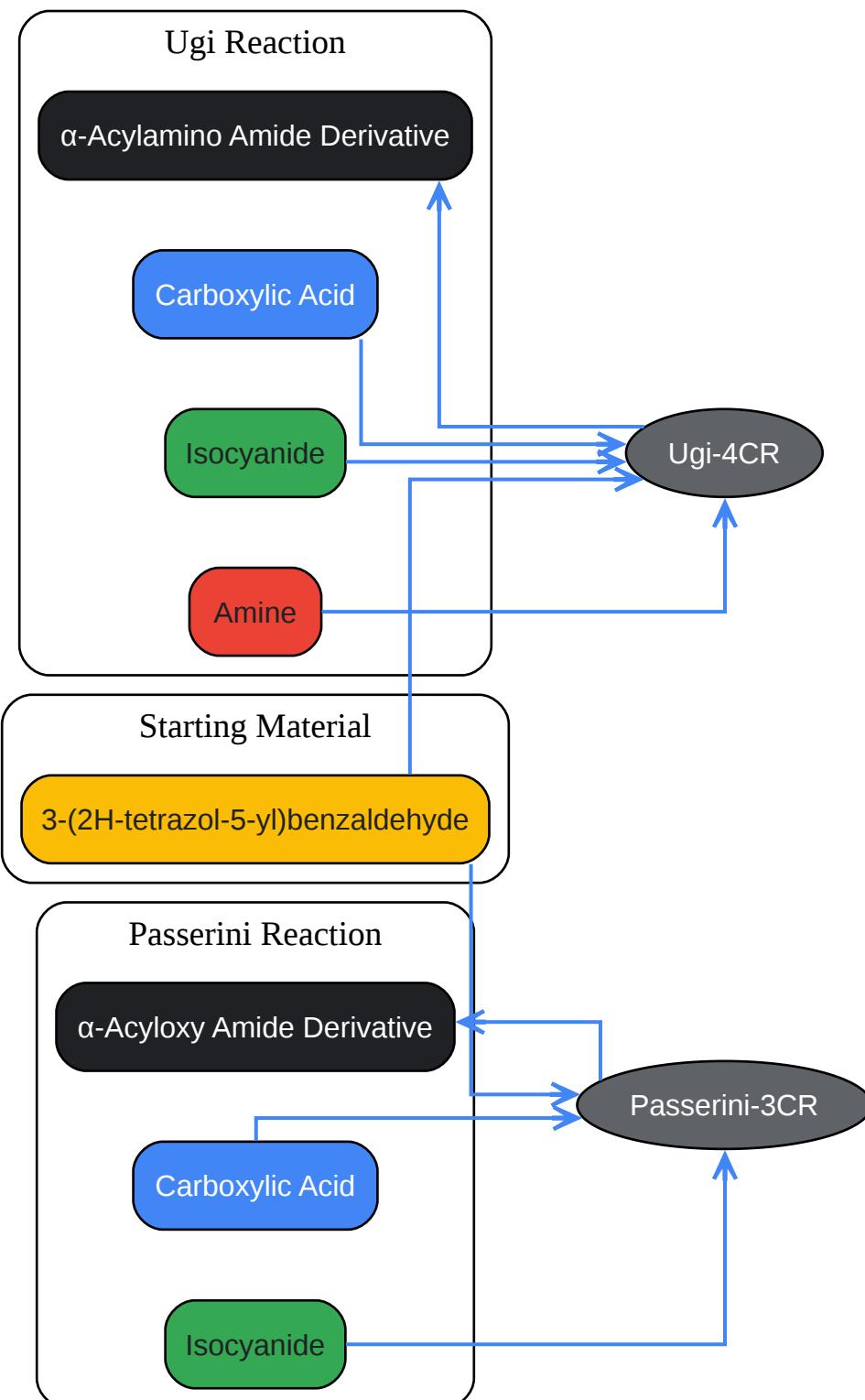
Synthesis of 3-(2H-tetrazol-5-yl)benzaldehyde

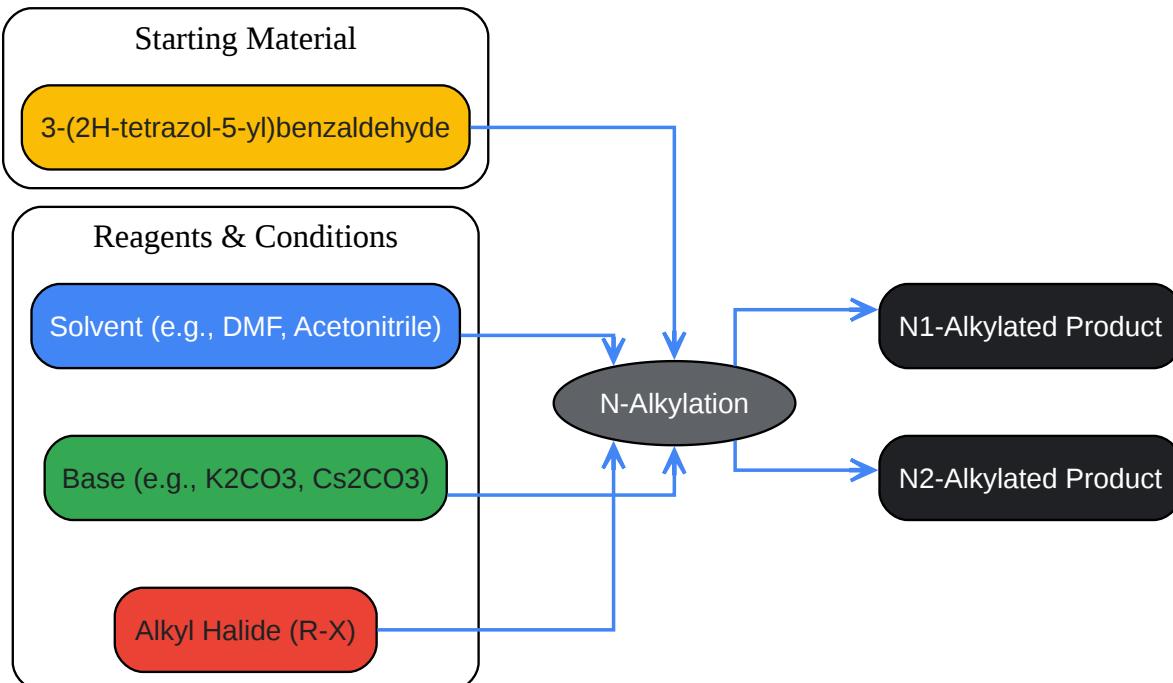
The most common and efficient method for the synthesis of 5-substituted-1H-tetrazoles is the [3+2] cycloaddition of an azide source with a nitrile. In the case of **3-(2H-tetrazol-5-yl)benzaldehyde**, the logical precursor is 3-cyanobenzaldehyde.

Experimental Protocol: Synthesis from 3-Cyanobenzaldehyde

This protocol is a generalized procedure based on established methods for tetrazole synthesis from nitriles.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(1H-1,2,3,4-tetrazol-5-yl)benzaldehyde | C8H6N4O | CID 10535227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Initial Reactivity Studies of 3-(2H-tetrazol-5-yl)benzaldehyde: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159841#initial-reactivity-studies-of-3-2h-tetrazol-5-yl-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com